

Essential Safety and Logistical Information for Handling PSB-16133 Sodium

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Compound of Interest

Compound Name: PSB-16133 sodium

Cat. No.: B15570692

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This guide provides crucial safety, operational, and disposal procedures for **PSB-16133 sodium**, a potent and selective P2Y₄ receptor antagonist. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and to build trust in laboratory safety practices.

Chemical and Physical Properties

A summary of the key quantitative data for **PSB-16133 sodium** is provided below for easy reference.

Property	Value
CAS Number	2089035-40-3
Molecular Formula	C ₂₈ H ₂₁ N ₂ NaO ₅ S ₂
Molecular Weight	552.59 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
Storage Conditions	Short-term (days to weeks): 0 - 4°C, dry and dark. ^[1] Long-term (months to years): -20°C, dry and dark. ^[1]

Hazard Assessment and Safety Recommendations

There are conflicting reports regarding the hazard classification of **PSB-16133 sodium**. One safety data sheet (SDS) from MedChemExpress classifies it as not a hazardous substance or mixture, while another from DC Chemicals suggests it is harmful if swallowed and very toxic to aquatic life with long-lasting effects. Given this discrepancy, it is imperative to handle **PSB-16133 sodium** with caution and adhere to standard laboratory safety protocols for chemical handling.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **PSB-16133 sodium** to minimize exposure and ensure personal safety.

Equipment	Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact with the compound.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or fume hood.	Avoid inhalation of dust or aerosols. ^[2]

Operational Plans: Step-by-Step Guidance

The following sections provide procedural guidance for the safe handling, storage, and disposal of **PSB-16133 sodium**.

Handling Procedures

- **Preparation:** Before handling, ensure that all necessary PPE is worn and that a safety shower and eyewash station are readily accessible.

- **Weighing and Transfer:** Conduct all weighing and transfer operations in a well-ventilated area or a chemical fume hood to avoid the generation of dust.
- **Solution Preparation:** When dissolving in DMSO, add the solvent to the solid slowly to avoid splashing.
- **General Hygiene:** Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.

Emergency Procedures: Spill Response

In the event of a spill, follow these step-by-step procedures:

- **Evacuate:** Alert others in the vicinity and evacuate the immediate area if necessary.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** For a solid spill, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal. For a solution in DMSO, absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal.
- **Decontaminate:** Clean the spill area with soap and water.
- **Dispose:** Dispose of the contaminated materials as hazardous waste.

First Aid Measures

Exposure	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [2]
Skin Contact	Remove contaminated clothing and rinse the affected skin with plenty of water. Seek medical attention if irritation develops. [2]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.

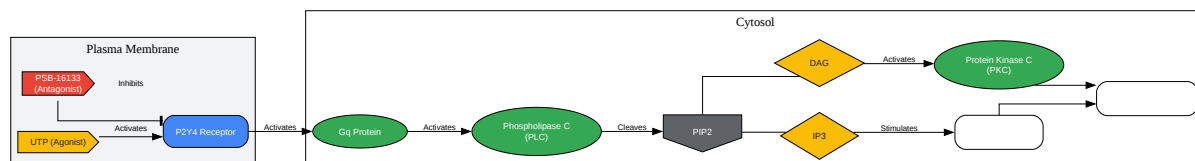
Disposal Plan

Proper disposal of **PSB-16133 sodium** and its containers is essential to prevent environmental contamination and comply with regulations.

- **Waste Collection:** Collect waste **PSB-16133 sodium** and any contaminated materials (e.g., gloves, absorbent pads) in a designated, labeled, and sealed container.
- **Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- **Disposal:** Dispose of the chemical waste through a licensed professional waste disposal service. Do not dispose of it down the drain or in the general trash. All disposal methods must be in accordance with federal, state, and local environmental regulations.

P2Y4 Receptor Signaling Pathway

PSB-16133 is an antagonist of the P2Y4 receptor, a G-protein coupled receptor (GPCR). The diagram below illustrates the signaling pathway initiated by the activation of the P2Y4 receptor.



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